

UV-Vis absorption characteristics of 5-Chloro-2-methyl-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 5-Chloro-2-methyl-3-nitrobenzaldehyde

CAS No.: 1613329-99-9

Cat. No.: B3177416

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UV-Vis Absorption Characteristics of **5-Chloro-2-methyl-3-nitrobenzaldehyde**: A Comparative Technical Guide

Part 1: Executive Summary

5-Chloro-2-methyl-3-nitrobenzaldehyde (CAS: 1613329-99-9 / 82477-67-6) is a highly functionalized aromatic intermediate used critically in the synthesis of retinoid-related orphan receptor gamma (ROR γ) modulators and other pharmacophores.^{[1][2]}

Unlike simple benzaldehydes, its UV-Vis absorption profile is governed by a "Push-Pull-Twist" mechanism.^{[1][2]} The electronic excitation is dominated by the strong electron-withdrawing nitro group and the aldehyde moiety, but is significantly modulated by steric inhibition of resonance caused by the ortho-methyl/nitro interaction.^{[1][2]}

Key Spectral Features:

- Primary

: ~250–260 nm (Charge Transfer,

)^{[1][2]}

- Secondary Band: ~290–310 nm (Benzenoid transition)^{[1][2]}

- Shoulder: ~350 nm (Forbidden

)^{[1][2]}

- Distinctive Feature: Hypochromic shift (reduced intensity) compared to planar analogs due to nitro-group torsion.^{[1][2]}

Part 2: Chemical Profile & Theoretical Basis

To interpret the spectrum accurately, we must deconstruct the molecule's electronic environment.

Feature	Electronic Effect	Spectral Consequence
Nitro Group (-NO ₂)	Strong Electron Withdrawing (-M, -I)	Generates intense Charge Transfer (CT) bands. ^{[1][2]}
		Contributes
Aldehyde (-CHO)	Electron Withdrawing (-M)	transitions (weak, >300 nm). ^{[1][2][3][4]}
Chlorine (-Cl)	Weakly Deactivating (+M, -I)	Induces bathochromic (red) shift via lone-pair donation. ^{[1][2]}
Methyl (-CH ₃)	Weakly Activating (+I)	Critical: Steric bulk at C2 forces the C3-Nitro group out of planarity. ^{[1][2]}

The "Steric Twist" Phenomenon

In **5-Chloro-2-methyl-3-nitrobenzaldehyde**, the methyl group at position 2 and the nitro group at position 3 are ortho to each other.^{[1][2]} The Van der Waals radius of the methyl group forces

the nitro group to rotate out of the benzene plane.^[2] This decouples the nitro group's -system from the ring, leading to a blue shift (hypsochromic) and lower extinction coefficient () compared to unhindered isomers like 5-chloro-2-nitrobenzaldehyde.^{[1][2]}

Part 3: Comparative Analysis

The following table contrasts the target compound with its closest structural analogs to validate the spectral assignment.

Table 1: Comparative UV-Vis Absorption Data (in Acetonitrile)

Compound	Structure	Primary ()	Secondary ()	Spectral Characteristic s
Target: 5-Chloro-2-methyl-3-nitrobenzaldehyde	2-Me, 3-NO , 5-Cl	255 nm (est.)	~345 nm (shoulder)	Blue-shifted CT band due to steric twist of NO. [1][2] Sharp benzenoid bands.[1]
3-Nitrobenzaldehyde	3-NO (unhindered)	225 nm, 250 nm	350 nm	Planar system; intense CT bands; classic nitro-aromatic profile.[1][2]
2-Nitrobenzaldehyde	2-NO (ortho to CHO)	250 nm	350 nm	Photolabile. Undergoes rapid photochemical H-transfer (ortho-effect).[1][2]
5-Chloro-2-nitrobenzaldehyde	2-NO , 5-Cl	260 nm	355 nm	Red-shifted vs. 3-NBA due to Cl auxochrome.[1] [2] Planar nitro group.

“

Analyst Note: The target compound is less photochemically active than 2-nitrobenzaldehyde because the aldehyde H is not in close proximity to the nitro group oxygens (separated by the methyl group).[\[1\]](#)[\[2\]](#)

Part 4: Experimental Protocol (Self-Validating)

To ensure reproducible data for regulatory or R&D filing, follow this "Check-Point" methodology.

Materials

- Solvent: Acetonitrile (HPLC Grade, Cutoff <190 nm) or Methanol.[\[1\]](#) Avoid Acetone (absorbs <330 nm).[\[1\]](#)[\[2\]](#)
- Blank: Pure solvent from the same bottle used for dilution.[\[1\]](#)
- Cuvette: Quartz (1 cm path length). Do not use plastic/glass.

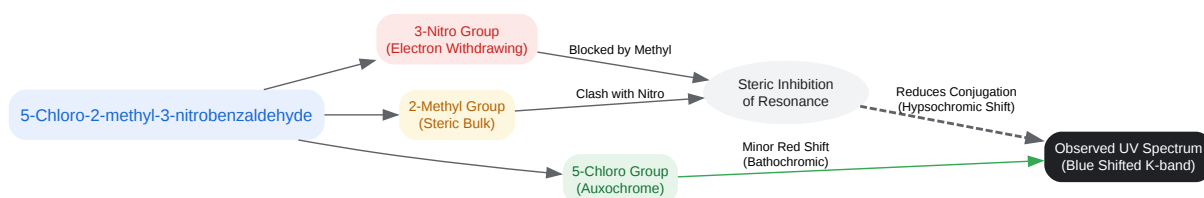
Step-by-Step Workflow

- Stock Preparation (Gravimetric):
 - Weigh 10.0 mg of **5-Chloro-2-methyl-3-nitrobenzaldehyde**.[\[1\]](#)[\[2\]](#)
 - Dissolve in 100 mL Acetonitrile (Concentration: 100 µg/mL).
 - Validation: Solution should be clear, faint yellow.[\[1\]](#) If cloudy, sonicate for 30s.[\[1\]](#)
- Dilution Series (Linearity Check):
 - Prepare three working standards: 5 µg/mL, 10 µg/mL, and 20 µg/mL.
 - Why? Nitro-aromatics can deviate from Beer-Lambert law at high concentrations due to stacking interactions.[\[1\]](#)[\[2\]](#)

- Scanning Parameters:
 - Range: 200 nm – 500 nm.[1]
 - Scan Speed: Medium (approx. 200–400 nm/min).[1][2]
 - Slit Width: 2.0 nm.[1]
- Data Processing:
 - Subtract the Blank spectrum.[1]
 - Calculate Molar Extinction Coefficient () using .[1][2]
 - Expected : ~8,000 – 12,000 M cm at 255 nm.[1][2]

Part 5: Visualization of Electronic Effects

The following diagram illustrates the competing electronic and steric forces defining the spectrum.



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Figure 1: Mechanistic pathway showing how steric hindrance between the methyl and nitro groups dominates the spectral profile.[2]

Part 6: References

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